

Essential Safety and Operational Guide for Handling 3-tert-Butyltoluene

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Compound of Interest

Compound Name: 3-tert-Butyltoluene

Cat. No.: B089660

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring both personal safety and the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information for the proper management of **3-tert-Butyltoluene** (CAS No. 1075-38-3), a flammable and toxic compound. Adherence to these protocols is critical for minimizing exposure risks and ensuring a safe laboratory environment.

Immediate Safety Information

3-tert-Butyltoluene is a flammable liquid and vapor that is toxic if swallowed, in contact with skin, or if inhaled.[1][2] It can cause serious eye irritation and may cause respiratory irritation.[1] Therefore, strict adherence to the following safety protocols is mandatory.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following table outlines the required PPE for handling **3-tert-Butyltoluene**.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles	Chemical splash goggles compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]	Protects against splashes and vapors that can cause serious eye irritation.[1]
Face Shield	Worn in addition to goggles.	Recommended for tasks with a high risk of splashing.[5]	
Hand Protection	Gloves	Solvent-resistant gloves (e.g., Viton®, Butyl rubber, Polyvinyl alcohol).[5]	Prevents skin contact, which can be toxic.[1]
Body Protection	Laboratory Coat	Standard lab coat.	Protects against minor splashes and spills.[5]
Apron/Coveralls	Impervious material.	Recommended for larger quantities or high-splash-risk procedures.[5]	
Respiratory Protection	Fume Hood	A certified chemical fume hood.	Minimizes inhalation of toxic vapors.[5]

Respirator	A NIOSH/MSHA-approved full-facepiece respirator with an organic vapor cartridge where the potential for exposure over 1 ppm exists. For exposures up to 100 ppm, a supplied-air respirator is recommended.[6]	Required if working outside a fume hood or if exposure limits may be exceeded.[6]
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Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₆ [1]
Molecular Weight	148.24 g/mol [1]
Appearance	Colorless to pale yellow liquid[7]
Odor	Aromatic, somewhat like gasoline[8]
Boiling Point	189 °C (372.2 °F)[9]
Melting Point	-41 °C (-41.8 °F)[9]
Flash Point	136 °F (57.8 °C)[10]
Specific Gravity	0.8612 at 68°F (20°C)[10]
Water Solubility	Less than 1 mg/mL at 63°F (17.2°C)[10]

Handling and Storage

Handling:

- Always handle **3-tert-Butyltoluene** within a certified chemical fume hood.
- Use non-sparking tools and explosion-proof equipment.[11]

- Ground and bond containers when transferring material to prevent static discharge.[11]
- Avoid contact with skin, eyes, and clothing.[4]
- Do not eat, drink, or smoke in areas where **3-tert-Butyltoluene** is handled.[6]

Storage:

- Store in a cool, well-ventilated area away from heat, sparks, and open flames.[6]
- Keep containers tightly closed.[6]
- Segregate from incompatible materials such as strong oxidizing agents (e.g., perchlorates, peroxides, nitrates).[6]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [3][12]
Skin Contact	Immediately flush the affected skin with large amounts of water for at least 15 minutes while removing contaminated clothing.[6][10] Wash the skin thoroughly with soap and water.[6] Seek immediate medical attention.[10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do.[9] Continue rinsing. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting.[11] Rinse mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[12]

Spill and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate personnel from the spill area.[6]
- Isolate: Isolate the spill area for at least 50 meters (150 feet) in all directions for liquids.[10]
- Remove Ignition Sources: Eliminate all ignition sources (no smoking, flares, sparks, or flames).[6][10]
- Containment & Cleanup: Use absorbent materials like dry lime, sand, or soda ash to cover the spill.[6] Place the absorbed material into a sealed, vapor-tight plastic bag for disposal.
[10]

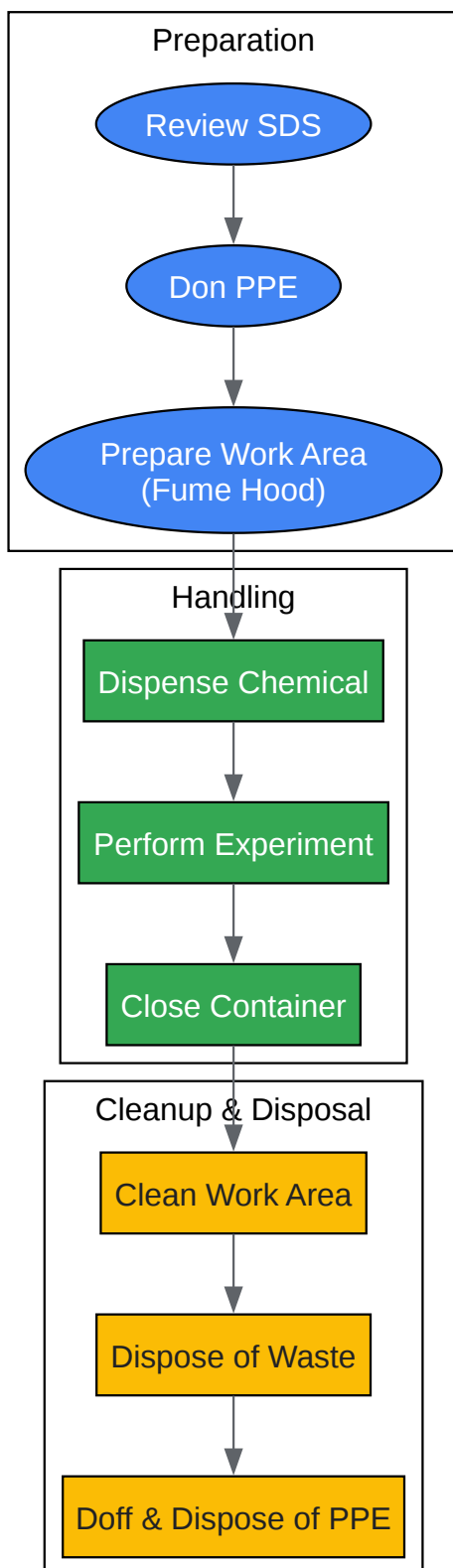
- Ventilate: Ventilate the area and wash the spill site after cleanup is complete.[6]

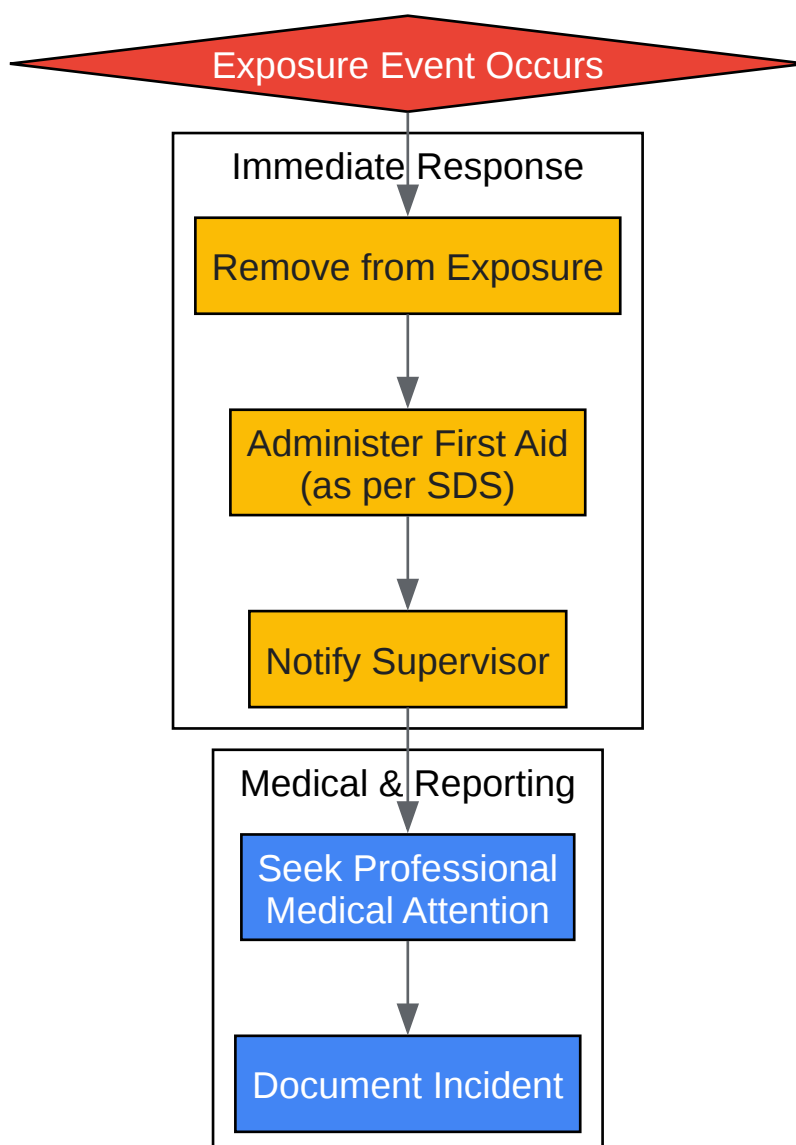
Disposal:

- All waste containing **3-tert-Butyltoluene** must be treated as hazardous waste.
- Collect all residual chemical and contaminated materials in a clearly labeled, sealed, and compatible waste container.
- Dispose of all waste in accordance with local, state, and federal regulations. It may be necessary to contact your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for specific guidance.[6]

Visual Safety Workflows

The following diagrams illustrate the standard operating procedures for handling **3-tert-Butyltoluene** and responding to an exposure event.





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